

Application Note: Laboratory Synthesis of S-Nitrosoglutathione (GSNO)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nitrosoglutathione

Cat. No.: B1672412

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

S-Nitrosoglutathione (GSNO) is a critical endogenous S-nitrosothiol that serves as a major biological reservoir and carrier of nitric oxide (NO).^{[1][2]} It plays a pivotal role in NO signaling through S-nitrosation, a post-translational modification of cysteine residues in proteins, thereby regulating a vast array of physiological processes.^{[3][4][5]} Due to its importance in cellular signaling and its potential as a therapeutic NO donor, a reliable and straightforward method for its synthesis in the laboratory is essential for research and drug development.^{[2][6]} This document provides a detailed protocol for the chemical synthesis of GSNO, its purification, and its quantification.

Synthesis Principle

The synthesis of GSNO is achieved through the reaction of reduced glutathione (GSH) with nitrous acid (HNO₂) in an acidic aqueous solution.^[2] Nitrous acid is generated in situ from sodium nitrite (NaNO₂). The reaction is rapid, efficient, and results in a characteristic red-colored solution.^{[2][7]}

Reaction: $\text{GSH} + \text{HNO}_2 \rightarrow \text{GSNO} + \text{H}_2\text{O}$ ^[2]

Experimental Protocols

Materials and Reagents

This protocol is adapted from the method described by Hart (1985).[7]

Reagent/Material	Formula/Molecular Weight	Recommended Supplier/Cat#	Notes
Reduced Glutathione (GSH)	C ₁₀ H ₁₇ N ₃ O ₆ S / 307.3 g/mol	Sigma-Aldrich / G-6529	Use high-purity, reduced form.
Sodium Nitrite	NaNO ₂ / 69.0 g/mol	Sigma-Aldrich / S-3421	
Hydrochloric Acid (HCl)	HCl / 36.46 g/mol	Concentrated (e.g., 37%)	Corrosive. Handle in a fume hood.
Sodium Hydroxide (NaOH)	NaOH / 40.0 g/mol	Pellets or a fresh 10 N solution	Corrosive. Prepare 10 N solution fresh.
Deionized Water (dH ₂ O)	H ₂ O	High purity (e.g., 18 MΩ·cm).	
50 ml Conical Tube	-	-	Must be protected from light.
Magnetic Stir Bar & Stir Plate	-	-	For vigorous stirring.
Spectrophotometer	-	-	For quantification.
pH Meter or pH Paper	-	-	Optional, for precise pH adjustment.
-80°C Freezer	-	-	For long-term storage.

Protocol for Synthesis of ~500 mM GSNO Stock Solution

Safety Precaution: This protocol generates nitric oxide (NO) gas and involves the use of strong acid and base. All steps must be performed in a certified chemical fume hood with appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves.

Step 1: Preparation of Acidic Glutathione Solution

- Place a 50 ml conical tube containing a magnetic stir bar on a stir plate within the fume hood.

- Add 5.9 ml of dH₂O to the tube.
- Carefully add 620 µl of concentrated HCl to the water.
- Turn on the stirrer and add 1.54 g of reduced glutathione (GSH) to the acidic solution. Allow it to dissolve completely.[\[7\]](#)

Step 2: Nitrosation Reaction

- In a separate small tube, dissolve 0.346 g of sodium nitrite (NaNO₂) in 1 ml of dH₂O.[\[7\]](#)
- While the acidic glutathione solution is stirring vigorously, slowly add the entire sodium nitrite solution dropwise.
- The solution will immediately turn a characteristic cranberry red color and produce bubbles (NO gas).[\[7\]](#)
- Cover the tube to protect it from light (e.g., with aluminum foil) and let it stir for a minimum of 5 minutes. GSNO is highly sensitive to light.[\[7\]](#)

Step 3: pH Adjustment

- To neutralize the excess acid, slowly and carefully add 710 µl of a freshly prepared 10 N NaOH solution.[\[7\]](#)
- CRITICAL: Add the NaOH slowly. If the pH becomes too alkaline, the red color will disappear and the solution will turn brownish, indicating decomposition of GSNO. If this happens, the synthesis has failed and must be restarted.[\[7\]](#)

Step 4: Final Volume and Storage

- Bring the final volume of the solution to 10 ml with dH₂O. The final concentration of the GSNO stock will be approximately 500 mM.[\[7\]](#)
- Working quickly and avoiding direct light, aliquot the GSNO solution into smaller, light-protected microcentrifuge tubes (e.g., 150-200 µl aliquots for daily use and 1 ml aliquots for stock).[\[7\]](#)

- Immediately flash-freeze the aliquots in liquid nitrogen and store them at -80°C. Once an aliquot is thawed, it should not be refrozen.[7]

Component	M.W. (g/mol)	Mass/Volume	Moles (mmol)	Molar Ratio
Glutathione (GSH)	307.3	1.54 g	5.01	1.0
Sodium Nitrite (NaNO ₂)	69.0	0.346 g	5.01	1.0
Concentrated HCl	~12 M	620 µl	~7.44	~1.5
10 N NaOH	40.0	710 µl	~7.10	~1.4
Final Volume	-	10 ml	-	-

Optional Protocol: Purification by Acetone Precipitation

For applications requiring solid, pure GSNO, the following precipitation step can be performed after the nitrosation reaction (Step 2).

- Following the 40-minute reaction at 5°C (as described in an alternative protocol), add 10 ml of ice-cold acetone to the solution.[8]
- Continue stirring for another 10 minutes. A precipitate will form.[8]
- Filter the precipitate and wash it sequentially with ice-cold water (e.g., 5 x 1 ml), ice-cold acetone (e.g., 3 x 10 ml), and diethyl ether (e.g., 3 x 10 ml).[8]
- Dry the resulting solid under a vacuum to obtain pure GSNO. This method can yield around 76% of the theoretical maximum.[8]

Characterization and Quantification

Quantification by UV-Visible Spectroscopy

GSNO has a characteristic absorbance spectrum that can be used for its quantification.

Protocol:

- Thaw a fresh aliquot of the GSNO stock solution.
- Prepare a dilution of the GSNO solution in a suitable buffer (e.g., phosphate buffer, pH 7.4). The dilution factor should be chosen to ensure the absorbance reading is within the linear range of the spectrophotometer (typically 0.1 - 1.0). For a ~500 mM stock, a 1:1000 dilution might be appropriate.
- Use the same buffer as a blank reference in the spectrophotometer.
- Measure the absorbance of the diluted GSNO solution at 334-335 nm.[\[7\]](#)[\[9\]](#)
- Calculate the concentration using the Beer-Lambert law ($A = \epsilon cl$), where:
 - A = Absorbance
 - ϵ = Molar extinction coefficient
 - c = Concentration (in M or mM)
 - l = Path length of the cuvette (typically 1 cm)

Parameter	Value	Reference
Absorbance Maximum (λ_{max})	334 - 335 nm	[7] [9]
Molar Extinction Coefficient (ϵ)	922 M ⁻¹ cm ⁻¹	[2]
Millimolar Extinction Coefficient (ϵ)	0.92 mM ⁻¹ cm ⁻¹	[7] [10]

Quantification of NO Release using the Griess Assay

The Griess assay is a colorimetric method used to indirectly measure NO by quantifying its stable breakdown product, nitrite (NO₂⁻).[\[11\]](#)[\[12\]](#) This is useful for assessing the NO-donating capacity or stability of the synthesized GSNO.

Principle: The assay involves a two-step diazotization reaction. In an acidic medium, nitrite reacts with sulfanilamide to form a diazonium salt, which then couples with N-(1-naphthyl)ethylenediamine (NED) to produce a colored azo compound that absorbs strongly at ~540 nm.[\[11\]](#)[\[13\]](#)

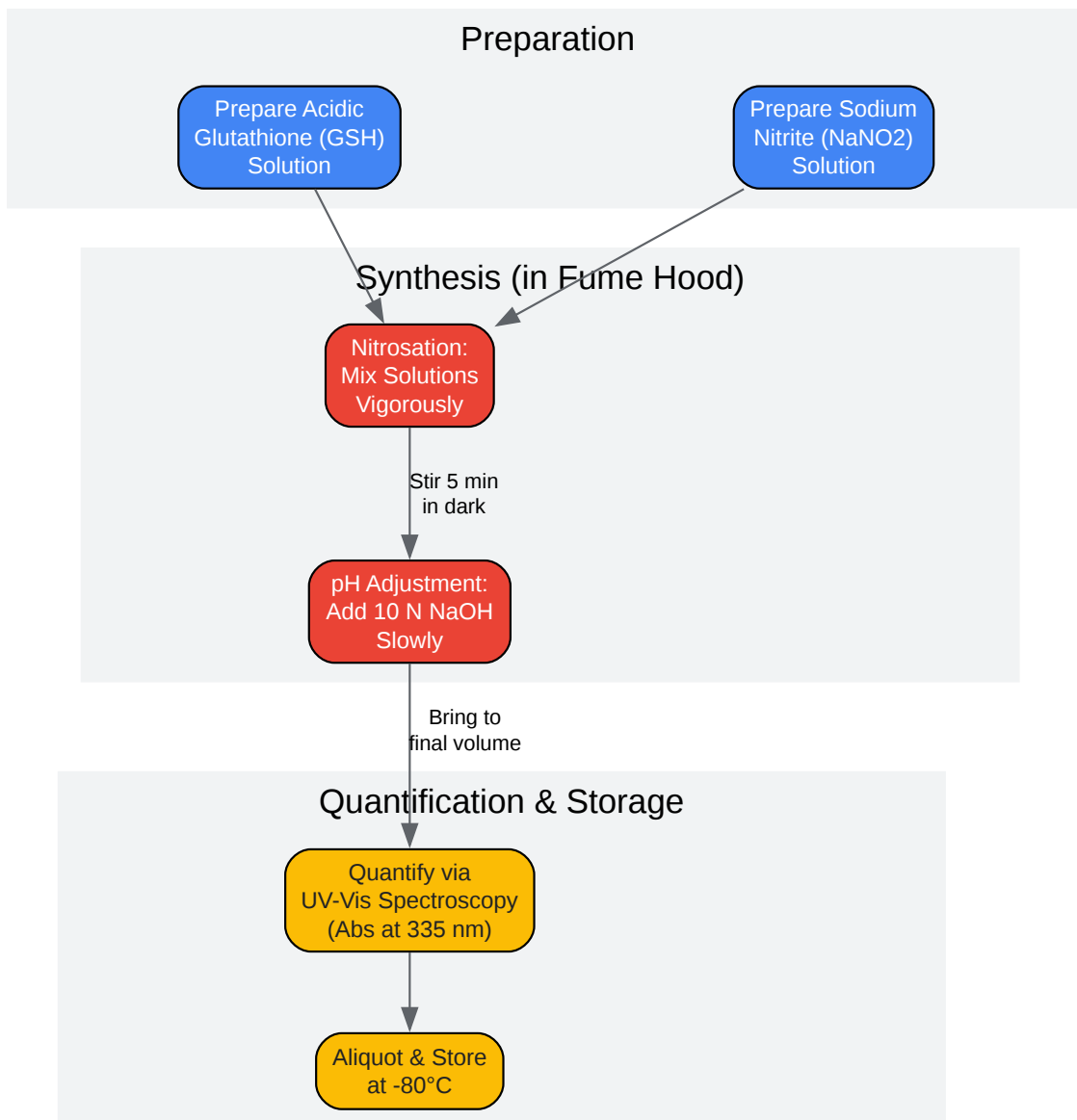
Protocol Outline:

- Incubate the GSNO solution under conditions that promote decomposition to nitrite (e.g., in a buffer, with light exposure, or with a reducing agent).
- Prepare a standard curve using known concentrations of sodium nitrite.
- Add the Griess reagents (sulfanilamide and NED) to both the samples and the standards.[\[12\]](#)
- Allow the color to develop for a specified time (e.g., 10 minutes).[\[12\]](#)
- Measure the absorbance at ~540 nm using a plate reader or spectrophotometer.
- Determine the nitrite concentration in the samples by comparing their absorbance to the standard curve.

Visualizations

Experimental Workflow

Workflow for GSNO Synthesis and Quantification



[Click to download full resolution via product page](#)

Caption: A flowchart of the key steps for synthesizing and verifying S-Nitrosoglutathione.

GSNO Signaling and Metabolism Pathway

GSNO Metabolism and Signaling Pathway



[Click to download full resolution via product page](#)

Caption: The central role of GSNO in NO transport, protein S-nitrosation, and its degradation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. S-Nitrosoglutathione - Wikipedia [en.wikipedia.org]
- 2. S-NITROSOGLUTATHIONE - PMC [pmc.ncbi.nlm.nih.gov]
- 3. S-Nitrosoglutathione Reductase—The Master Regulator of Protein S-Nitrosation in Plant NO Signaling [mdpi.com]
- 4. S-Nitrosoglutathione Reductase-The Master Regulator of Protein S-Nitrosation in Plant NO Signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Pathophysiological Role of S-Nitrosylation and Transnitrosylation Depending on S-Nitrosoglutathione Levels Regulated by S-Nitrosoglutathione Reductase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. HUE025573T2 - Method for stabilization of s-nitrosoglutathione and composition prepared by the same - Google Patents [patents.google.com]
- 9. UV-Vis Spectrum of S-Nitroso-L-Glutathione | SIELC Technologies [sielc.com]
- 10. Endogenous Biosynthesis of S-Nitrosoglutathione From Nitro-Fatty Acids in Plants - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- 13. Methods to Detect Nitric Oxide and its Metabolites in Biological Samples - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Laboratory Synthesis of S-Nitrosoglutathione (GSNO)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672412#protocol-for-synthesizing-s-nitrosoglutathione-in-the-lab]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com